

An In-depth Technical Guide to 4-Iodobenzenesulfonyl Chloride and its Synonyms

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Compound of Interest

Compound Name: 4-Iodobenzenesulfonyl chloride

Cat. No.: B1203014

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-iodobenzenesulfonyl chloride**, a key reagent in organic synthesis and drug development. The document details its chemical properties, common synonyms, and applications, with a focus on its role in the modification of peptides and proteins.

Chemical Identity and Synonyms

4-Iodobenzenesulfonyl chloride is an organosulfur compound that is widely recognized by a variety of names across different chemical contexts and supplier catalogs. A clear understanding of these synonyms is crucial for effective literature searches and procurement.

The most common synonyms and identifiers for **4-iodobenzenesulfonyl chloride** are summarized in the table below. These include its formal IUPAC name, CAS registry number for unambiguous identification, and other trivial or commercial names.

Identifier Type	Identifier
IUPAC Name	4-iodobenzenesulfonyl chloride[1]
CAS Number	98-61-3[1][2]
Common Synonyms	Pipsyl chloride[1][2]
	p-Iodophenylsulfonyl chloride[1][2]
	4-Iodophenylsulfonyl Chloride[1]
	Benzenesulfonyl chloride, 4-iodo-[1][2]
	4-iodobenzene-1-sulfonyl chloride[1]
	p-Iodobenzenesulfonyl chloride[1]
	4-Iodobenzenesulphonyl chloride[1]
	Iodobenzene-p-sulfonyl chloride[1]

Physicochemical Properties

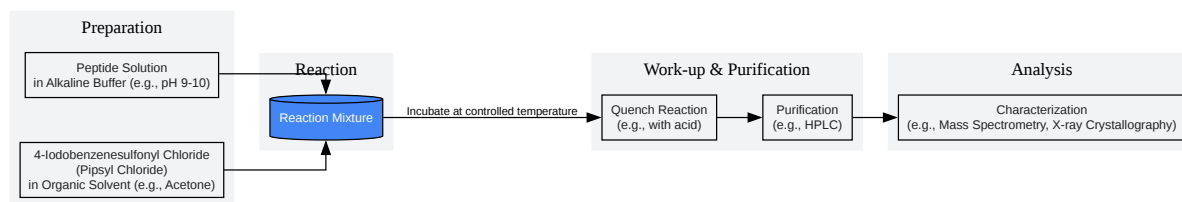
The physical and chemical properties of **4-iodobenzenesulfonyl chloride** are critical for its handling, storage, and application in experimental settings. The compound is a solid at room temperature and is sensitive to moisture.

Property	Value
Molecular Formula	C ₆ H ₄ ClIO ₂ S[1][2]
Molecular Weight	302.52 g/mol [1]
Melting Point	80-82 °C (lit.)[2][3]
Boiling Point	319.1±25.0 °C (Predicted)[2]
Solubility	Soluble in ethanol (100 mg/mL, clear to slightly hazy, colorless to yellow)[2][3]. Reacts with water[2].
Appearance	White to beige or orange Crystals or Crystalline Powder[2]
Storage Temperature	Under inert gas (nitrogen or Argon) at 2–8 °C[2]

Experimental Applications and Protocols

4-Iodobenzenesulfonyl chloride, often referred to as pipsyl chloride, is a valuable reagent for the chemical modification of amino acids, peptides, and proteins. Its primary application lies in the derivatization of primary and secondary amino groups. The sulfonyl chloride moiety reacts readily with nucleophilic amines to form stable sulfonamides. The iodine atom provides a heavy atom for X-ray crystallography studies and a site for further chemical modification.

A general experimental workflow for the pipsylation of a peptide is outlined below. This process is fundamental for researchers looking to utilize this reagent for protein labeling and analysis.

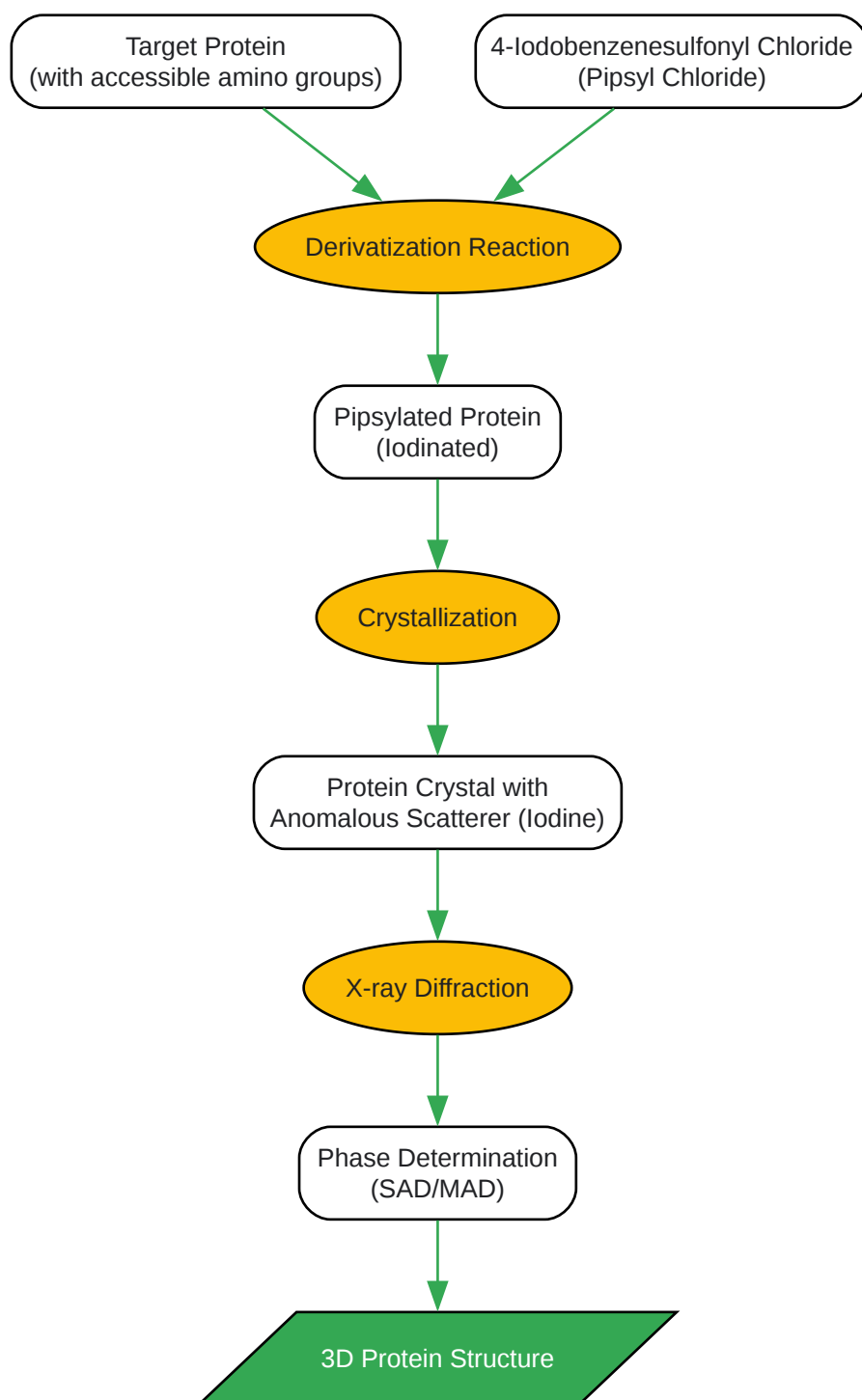


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Caption: General workflow for the pipsylation of a peptide.

A key application of this derivatization is in the field of proteomics and protein structure analysis. The introduction of the iodine atom can aid in solving the phase problem in X-ray crystallography through techniques like single-wavelength anomalous dispersion (SAD) or multi-wavelength anomalous dispersion (MAD).

The logical relationship for the application of pipsyl chloride in protein crystallography is illustrated in the following diagram.



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Caption: Application of pipsyl chloride in protein crystallography.

Safety and Handling

4-Iodobenzenesulfonyl chloride is a corrosive substance that causes severe skin burns and eye damage. It is also sensitive to moisture and should be handled in a dry, well-ventilated area.[2] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn at all times when working with this compound. Storage should be in a tightly sealed container under an inert atmosphere, such as argon or nitrogen, and at refrigerated temperatures (2-8 °C).[2]

This guide serves as a foundational resource for professionals engaged in research and development activities involving **4-Iodobenzenesulfonyl chloride**. For detailed experimental conditions and protocols, it is recommended to consult specific literature relevant to the intended application.

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References

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